

Technical Monograph: Brominated Anthranilic Acid Derivatives

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *5-Bromo-2-(2-bromo-benzoylamino)-benzoic acid*

Cat. No.: *B12446745*

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Content Type: Technical Guide / Whitepaper Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Executive Summary

Brominated anthranilic acid (2-amino-benzoic acid) derivatives represent a privileged scaffold in both pharmaceutical and agrochemical discovery. The introduction of bromine atoms—typically at the 3- and 5-positions—modulates lipophilicity (

), metabolic stability, and halogen-bonding capability, transforming the parent anthranilic acid into a potent pharmacophore.

This guide provides a rigorous technical analysis of this scaffold, covering its synthesis, structural activity relationships (SAR), and applications ranging from mucolytic agents (Bromhexine) to next-generation ryanodine receptor modulators.

Structural Chemistry & Synthetic Regioselectivity

The Role of Bromination

The electronic environment of anthranilic acid is defined by the orth-para directing amino group (-NH

) and the meta-directing carboxylic acid (-COOH). These directing groups act synergistically to activate the 3- and 5-positions for electrophilic aromatic substitution.

- C-5 Position: The most nucleophilic site, kinetically favored for mono-bromination.
- C-3 Position: Sterically hindered by the adjacent amino and carboxylic groups but accessible under thermodynamic control or excess halogenation.
- 3,5-Dibromo Substitution: The most common motif in bioactive derivatives, significantly increasing lipophilicity and enabling hydrophobic pocket penetration in target proteins.

Protocol 1: High-Yield Synthesis of 3,5-Dibromoanthranilic Acid

This protocol describes the standard self-validating method for generating the core intermediate, 3,5-dibromoanthranilic acid, with high purity (>98%).

Reagents: Anthranilic acid, Bromine (), Glacial Acetic Acid.

Step-by-Step Methodology:

- Dissolution: Dissolve 13.7 g (0.1 mol) of anthranilic acid in 100 mL of glacial acetic acid in a 500 mL three-necked round-bottom flask equipped with a mechanical stirrer and a dropping funnel.
- Bromination: Cool the solution to 15–20°C. Add 32.0 g (0.2 mol) of bromine dropwise over 45 minutes. Critical Control Point: Maintain temperature below 25°C to prevent oxidative degradation.
- Reaction: Allow the mixture to stir at room temperature for 2 hours. The solution will turn into a thick slurry as the dibromo product precipitates.

- Quenching: Pour the reaction mixture into 500 mL of ice-cold water containing 0.5% sodium bisulfite (to quench unreacted bromine).
- Isolation: Filter the precipitate under vacuum. Wash the cake with 3 x 50 mL water.
- Purification: Recrystallize from ethanol.
 - Validation: Melting point should be 230–232°C. TLC (Ethyl Acetate:Hexane 1:3) should show a single spot ().

Pharmaceutical Applications

Mucolytics: The Bromhexine Pathway

The most commercially significant application of this scaffold is Bromhexine (Bisolvon) and its active metabolite Ambroxol. These drugs function by depolymerizing mucopolysaccharides in the respiratory tract.

- Mechanism: The dibromoaniline moiety disrupts the structure of acid mucopolysaccharide fibers in sputum.
- Metabolism: Bromhexine is metabolized in the liver to Ambroxol (trans-4-[(2-amino-3,5-dibromobenzyl)amino]cyclohexanol), which possesses superior bioavailability and surfactant-stimulating properties.

Anticancer Agents: Quinazolinones

Cyclization of 3,5-dibromoanthranilic acid yields 6,8-dibromoquinazolin-4(3H)-ones. These derivatives act as tubulin polymerization inhibitors and DNA intercalators.

- SAR Insight: The 6,8-dibromo substitution pattern is critical. The bulky bromine atoms lock the molecule into a conformation that fits the colchicine-binding site of tubulin, inhibiting cancer cell mitosis.

Anti-Inflammatory: Fenamate Analogs

N-acylated derivatives (e.g., N-(o-anisoyl)-5-bromoanthranilic acid) function similarly to mefenamic acid, inhibiting cyclooxygenase (COX) enzymes. The bromine atom enhances potency by filling a hydrophobic pocket in the COX active site that is only partially occupied by the methyl group of mefenamic acid.

Agrochemical Utility: Ryanodine Receptor Modulators

The anthranilic diamide class of insecticides (e.g., Chlorantraniliprole) revolutionized crop protection by targeting the insect Ryanodine Receptor (RyR). While commercial blockbusters often use Cl/Me/CN substitutions, brominated analogs are vital in the discovery pipeline.

Mechanism of Action

These compounds bind to an allosteric site on the RyR Ca

channel, causing uncontrolled release of calcium from the sarcoplasmic reticulum. This leads to rapid muscle paralysis and cessation of feeding.

The "Bromine Scan" in SAR

During lead optimization, replacing the 5-chloro group (of Chlorantraniliprole) with bromine often retains or enhances binding affinity due to the "sigma-hole" effect of bromine, which can form stronger halogen bonds with carbonyl oxygens in the receptor pocket. However, the heavier mass of bromine can impact systemic mobility in the plant (xylem transport), leading to the preference for Cl or CN in final commercial products.

Advanced Experimental Workflow

Protocol 2: One-Pot Synthesis of 6,8-Dibromo-2-phenyl-4(3H)-quinazolinone

This protocol demonstrates the conversion of the anthranilic scaffold into a bioactive heterocyclic core.^[1]

Reagents: 3,5-Dibromoanthranilic acid, Benzoyl chloride, Pyridine, Hydrazine hydrate (or primary amine).

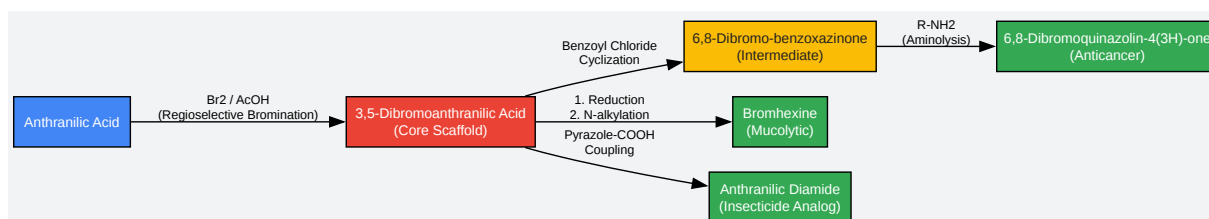
Workflow:

- Benzoxazinone Formation (In Situ):
 - Mix 2.95 g (0.01 mol) of 3,5-dibromoanthranilic acid with 10 mL of benzoyl chloride.
 - Reflux for 2 hours.
 - Mechanism:[1][2] Acylation followed by dehydrative cyclization forms the 6,8-dibromo-2-phenyl-4H-3,1-benzoxazin-4-one intermediate.
- Aminolysis/Cyclization:
 - Cool the mixture to room temperature.
 - Add 0.015 mol of the amine (e.g., aniline or hydrazine) and 20 mL of pyridine.
 - Reflux for 4–6 hours.
- Isolation:
 - Pour into acidified ice water (HCl/Ice).
 - Filter the solid product.[3]
- Validation:
 - Recrystallize from ethanol.[3]
 - IR Spectrum: Look for disappearance of the benzoxazinone lactone band (1750 cm⁻¹) and appearance of the quinazolinone amide Carbonyl (1680 cm⁻¹).

Visualizations

Synthesis & Derivatization Pathways

The following diagram illustrates the divergent synthesis pathways starting from Anthranilic Acid.

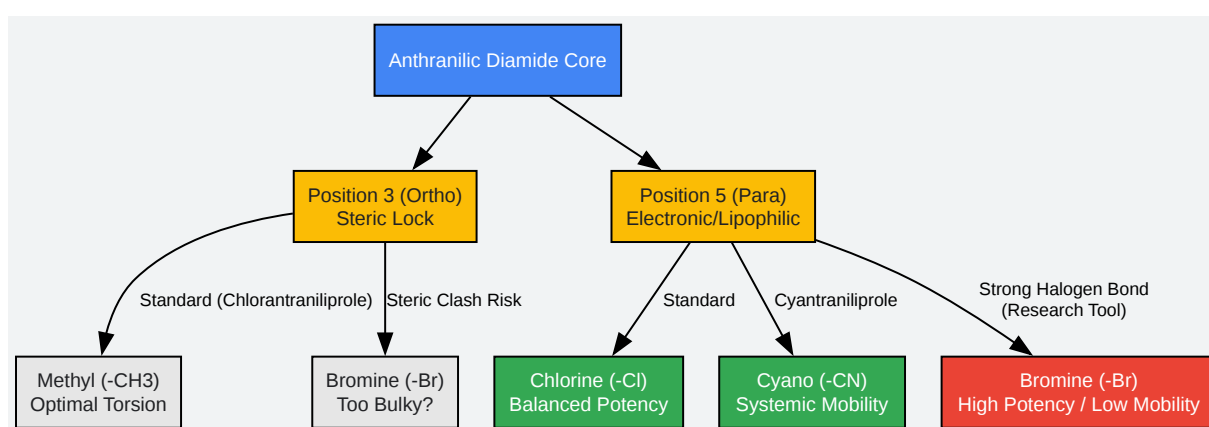


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Caption: Divergent synthesis pathways from the central 3,5-dibromoanthranilic acid scaffold to key pharmaceutical and agrochemical classes.

SAR Logic: Ryanodine Receptor Binding

This decision tree visualizes the Structure-Activity Relationship (SAR) logic when optimizing the anthranilic diamide scaffold.



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Caption: SAR decision tree for Anthranilic Diamides, highlighting the trade-offs of Bromine substitution at positions 3 and 5.

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- To cite this document: BenchChem. [Technical Monograph: Brominated Anthranilic Acid Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12446745/docs#technical-monograph-brominated-anthranilic-acid-derivatives\]](https://www.benchchem.com/product/b12446745/docs#technical-monograph-brominated-anthranilic-acid-derivatives)

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